

Application Notes for FL104 (PR-104) In Vivo Experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FL104

Cat. No.: B15603790

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Introduction

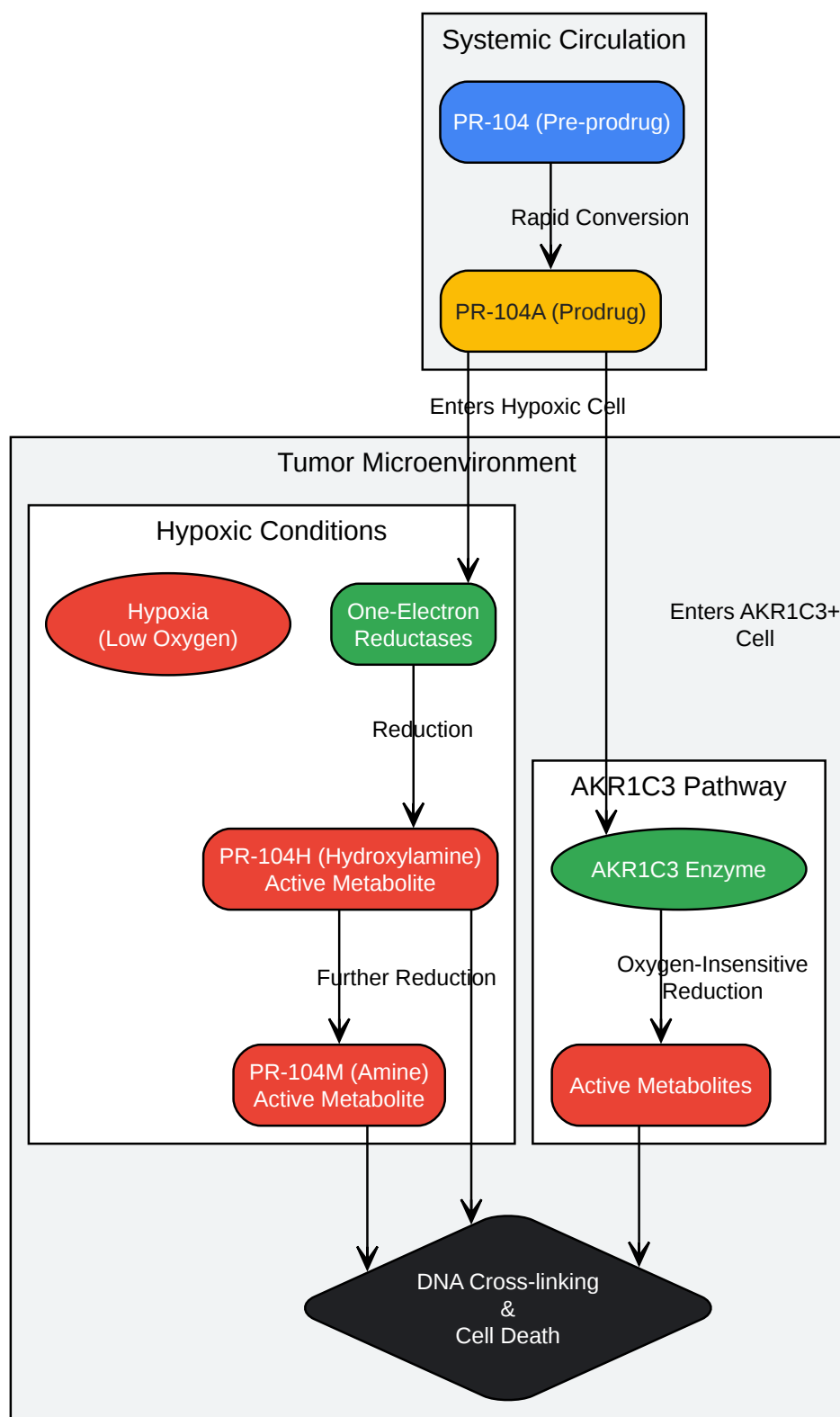
FL104, also known as PR-104, is a hypoxia-activated prodrug designed for targeted cancer therapy.^[1] Its mechanism of action relies on the characteristic hypoxic microenvironment of solid tumors.^[1] As a phosphate ester "pre-prodrug," PR-104 is rapidly converted in vivo to its active form, PR-104A.^[1] In hypoxic conditions, PR-104A is reduced to its hydroxylamine (PR-104H) and amine (PR-104M) metabolites, which are potent DNA cross-linking agents, leading to cancer cell death.^{[1][2]} This targeted activation in tumor hypoxia minimizes systemic toxicity. Additionally, PR-104A can be activated independently of hypoxia by the aldo-keto reductase 1C3 (AKR1C3) enzyme, which is overexpressed in some tumor types, such as hepatocellular carcinoma.^[2] These dual activation pathways make PR-104 a promising candidate for monotherapy or in combination with other anticancer agents.^{[1][2]}

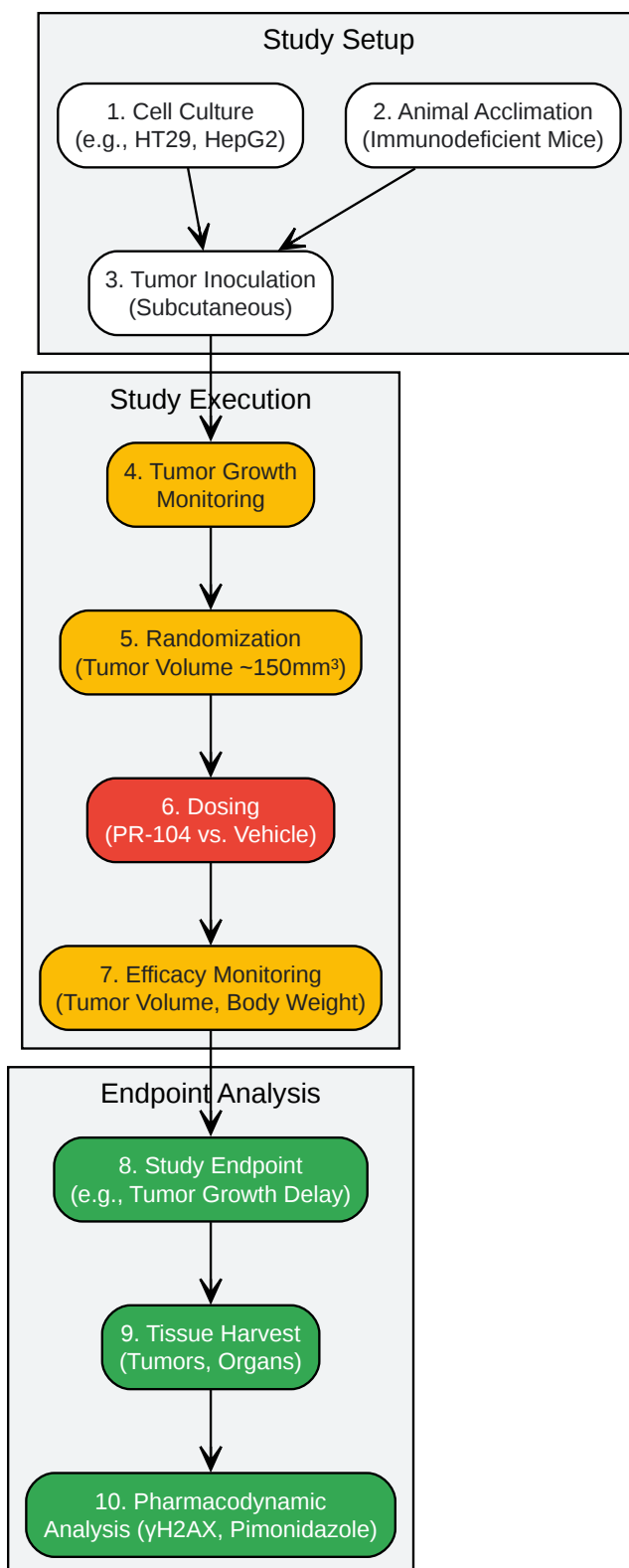
Therapeutic Hypothesis

The central therapeutic hypothesis for PR-104 is that its selective activation in the hypoxic cores of solid tumors will lead to targeted DNA damage and tumor cell death, resulting in significant anti-tumor efficacy with an acceptable safety profile. A secondary hypothesis is that

tumors overexpressing AKR1C3 will also be sensitive to PR-104, irrespective of their oxygenation status.[\[2\]](#)

Mechanism of Action Signaling Pathway





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References

- 1. Mechanism of action and preclinical antitumor activity of the novel hypoxia-activated DNA cross-linking agent PR-104 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pre-clinical activity of PR-104 as monotherapy and in combination with sorafenib in hepatocellular carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
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